

Essential Safety and Operational Guidance for PAT1inh-B01

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Compound of Interest

Compound Name: PAT1inh-B01

Cat. No.: B12382788

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This document provides crucial safety and logistical information for the handling and disposal of **PAT1inh-B01**, a selective SLC26A6 inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physicochemical and Handling Data

While a specific Safety Data Sheet (SDS) for **PAT1inh-B01** is not publicly available, the following table summarizes key information derived from supplier data and general knowledge of similar research compounds.

Property	Value	Source
Chemical Name	PAT1inh-B01	DC Chemicals
CAS Number	1775330-54-5	DC Chemicals
Molecular Formula	C22H18BrF3N6O2	DC Chemicals
Function	Selective SLC26A6 (PAT1) inhibitor	GlpBio, DC Chemicals
IC50	350 nM for PAT1-mediated anion exchange	GlpBio, DC Chemicals
Primary Application	Research on small intestinal secretory disorders	GlpBio

Personal Protective Equipment (PPE)

Due to the absence of a specific SDS, a conservative approach to PPE is recommended. The following table outlines the minimum required PPE for handling **PAT1inh-B01**.

PPE Component	Specification	Purpose
Gloves	Nitrile, single-use	Protects against skin contact.
Eye Protection	Safety glasses or goggles	Protects eyes from splashes.
Lab Coat	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a fume hood for handling powders or creating stock solutions.	Prevents inhalation of airborne particles.

Handling and Storage

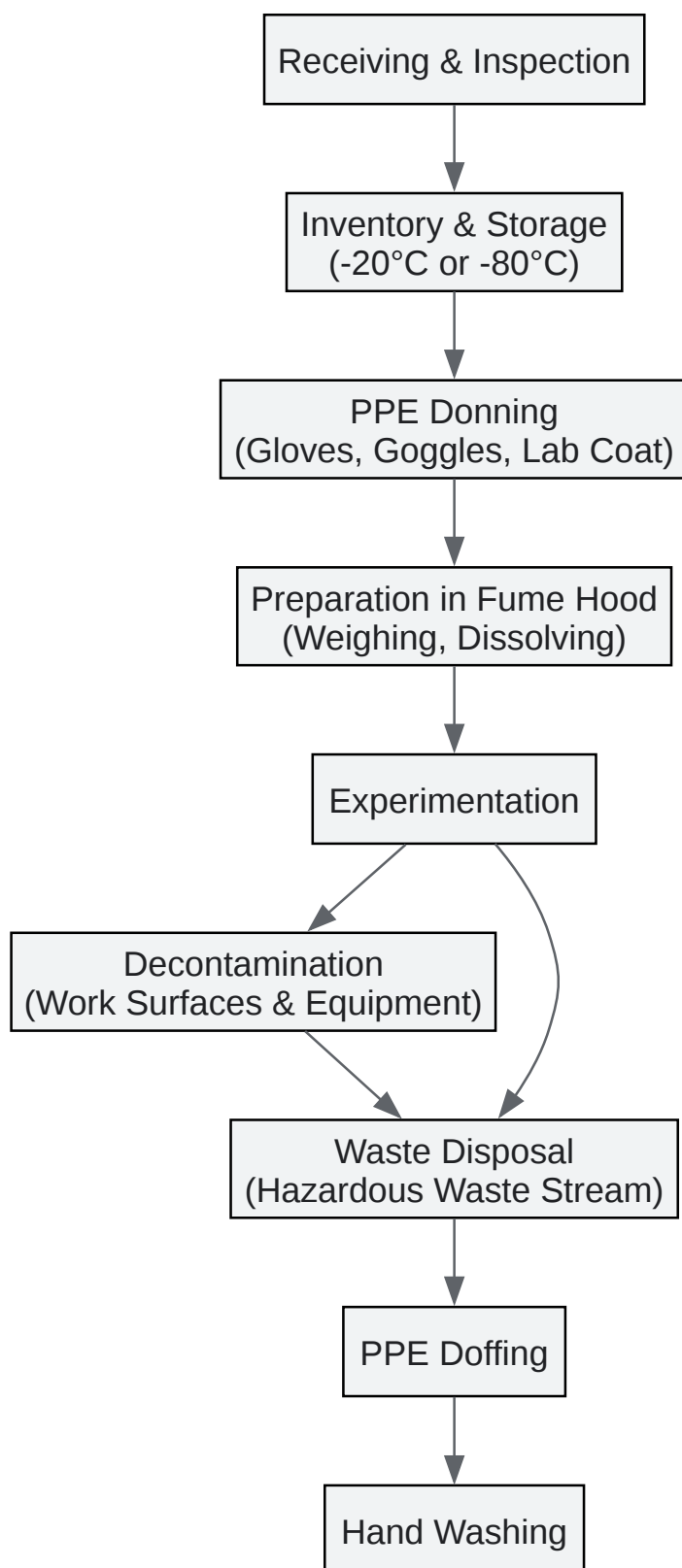
Proper handling and storage are critical to maintain the integrity of **PAT1inh-B01** and ensure a safe laboratory environment.

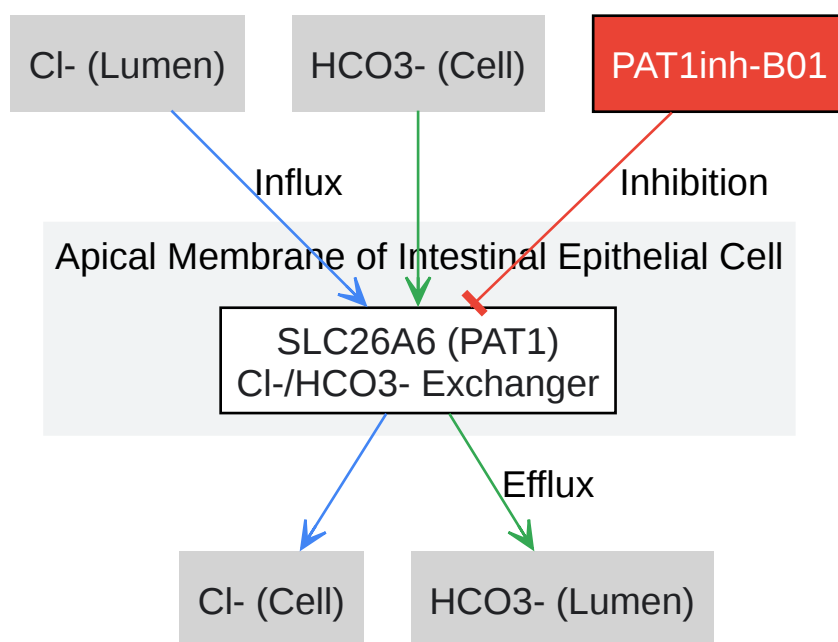
Procedure	Guideline
Receiving	Inspect packaging for damage upon arrival. Log the compound in your chemical inventory.
Storage	Store at -20°C for powder form or -80°C when in solvent. Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.
Weighing	Handle the powdered form in a chemical fume hood to avoid inhalation.
Solution Preparation	A sample solution is typically provided at 10mM in 25 µL. For in-vivo studies, a suggested formulation involves dissolving the DMSO mother solution in a mixture of PEG300, Tween 80, and saline.
General Handling	Avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Standard Operating Procedures

PAT1inh-B01 Handling Workflow

The following diagram illustrates the standard workflow for handling **PAT1inh-B01** from receipt to disposal.





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